

A Comprehensive Technical Guide to the Physical Properties of (+)-tert-Butyl D-lactate

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Compound of Interest

Compound Name: (+)-tert-Butyl D-lactate

Cat. No.: B1278469

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Introduction

(+)-tert-Butyl D-lactate, also known as tert-Butyl (R)-(+)-lactate, is a chiral ester of D-lactic acid.^[1] Its unique stereochemistry and the presence of a bulky tert-butyl group make it a valuable chiral building block in asymmetric synthesis, particularly in the pharmaceutical and fine chemical industries.^[1] This document provides an in-depth overview of the key physical properties of **(+)-tert-Butyl D-lactate**, along with generalized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **(+)-tert-Butyl D-lactate** are crucial for its handling, storage, and application in various chemical processes. A summary of these properties is presented below.

Property	Value	Units	Notes
Molecular Formula	C ₇ H ₁₄ O ₃	-	[1] [2] [3] [4]
Molecular Weight	146.18	g/mol	[1] [2] [3] [4] [5]
Appearance	Crystals	-	[5]
Melting Point	38 - 42	°C	[1] [2] [3] [5]
Boiling Point	161.8 ± 8.0	°C	Predicted value [2] [3]
Density	1.004 ± 0.06	g/cm ³	Predicted value [2] [3]
Optical Rotation [α] _{20/D}	+7.3 ± 0.5°	degrees	c = 1.7 in methylene chloride [1] [5]
Flash Point	113	°C	Closed cup [2] [3] [5]
CAS Number	68166-83-6	-	[1] [3] [4] [5]
Storage Temperature	2 - 8	°C	[1] [5]

Note: The refractive index for **(+)-tert-Butyl D-lactate** is not readily available in the surveyed literature. Values for generic "butyl lactate" exist but may not be accurate for this specific stereoisomer.

Experimental Protocols

The following sections outline generalized methodologies for determining the key physical properties of **(+)-tert-Butyl D-lactate**. These are standard laboratory procedures that can be adapted based on available equipment and specific experimental requirements.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **(+)-tert-Butyl D-lactate** can be determined using a capillary tube method with a melting point apparatus.

Methodology:

- Sample Preparation: A small amount of the crystalline **(+)-tert-Butyl D-lactate** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.

Boiling Point Determination (Micro Method)

For determining the boiling point of a liquid, a micro method using a Thiele tube or a similar apparatus is suitable, especially when working with small sample quantities.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of the substance is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- Heating: The heating bath is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.
- Observation: The heating is discontinued when a steady stream of bubbles emerges from the capillary tube. The liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Optical Rotation Determination (Polarimetry)

The optical rotation is a critical property for chiral molecules like **(+)-tert-Butyl D-lactate** and is measured using a polarimeter.

Methodology:

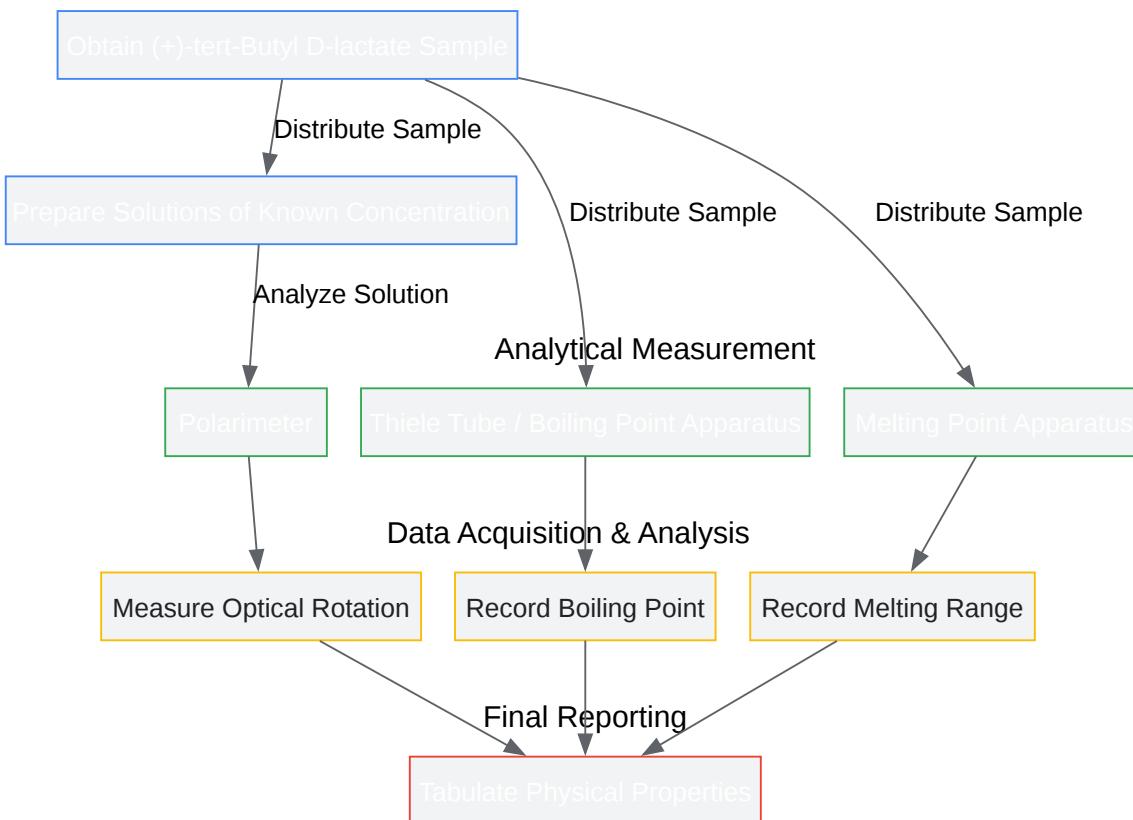
- **Solution Preparation:** A solution of known concentration of **(+)-tert-Butyl D-lactate** is prepared using a suitable solvent, such as methylene chloride.[1][5] The concentration is typically expressed in g/100 mL.
- **Polarimeter Calibration:** The polarimeter is calibrated using a blank (the pure solvent).
- **Measurement:** The prepared solution is placed in a polarimeter cell of a known path length (typically 1 decimeter). The angle of rotation of plane-polarized light (usually from a sodium D-line source) is measured at a specific temperature (e.g., 20°C).[9][10][11]
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.[10]

Visualizations

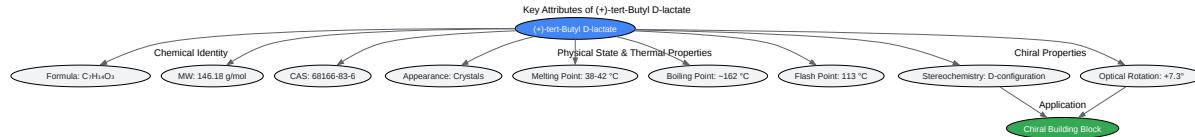
The following diagrams illustrate the workflow for determining the physical properties of **(+)-tert-Butyl D-lactate** and the logical relationships of its key attributes.

Workflow for Physical Property Determination

Sample Preparation

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Caption: Workflow for the determination of physical properties.



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Caption: Logical relationships of key compound attributes.

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